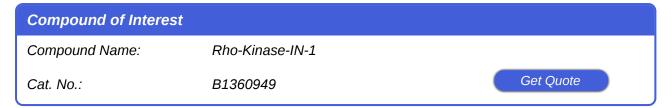


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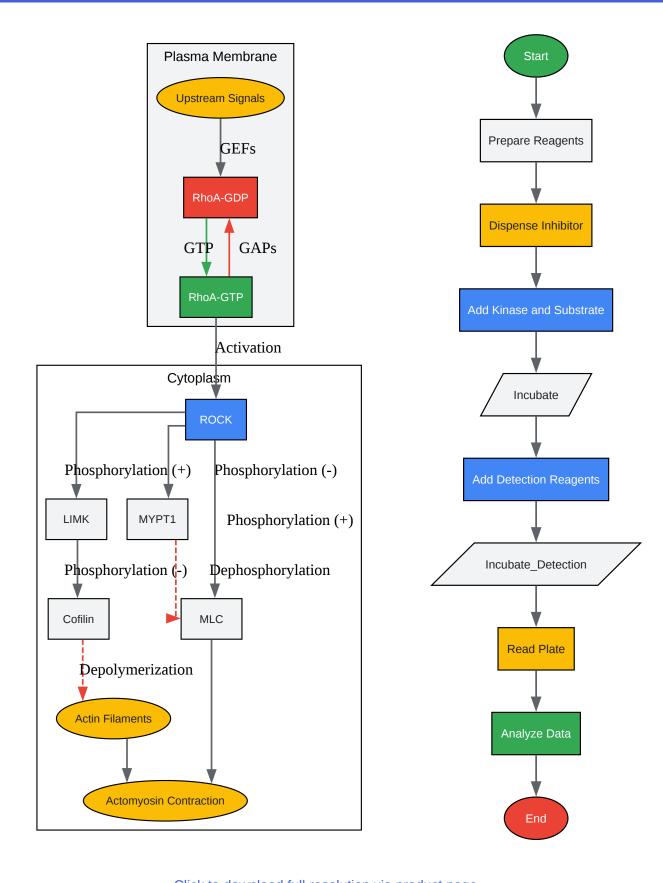


This guide provides a detailed comparison of the specificity of commonly used Rho-associated coiled-coil containing protein kinase (ROCK) inhibitors: Ripasudil, Netarsudil, Fasudil, and Y-27632. The information is intended for researchers, scientists, and professionals in drug development to facilitate informed decisions in their experimental designs.

The ROCK Signaling Pathway

The ROCK signaling pathway is a crucial regulator of cellular processes involving the actin cytoskeleton, such as cell adhesion, migration, and contraction. The pathway is initiated by the activation of the small GTPase RhoA, which in turn activates ROCK. ROCK then phosphorylates downstream substrates, including LIM kinase (LIMK), Myosin Light Chain (MLC), and the Myosin Phosphatase Target subunit 1 (MYPT1), leading to the modulation of actin filament dynamics and increased actomyosin contractility.





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